

Essential Safety and Logistics for Handling AZD5153 6-Hydroxy-2-naphthoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *AZD5153 6-Hydroxy-2-naphthoic acid*

Cat. No.: *B605767*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **AZD5153 6-Hydroxy-2-naphthoic acid**. The following procedures for personal protective equipment, operational handling, and disposal are designed to ensure a safe laboratory environment.

Personal Protective Equipment (PPE) and Safety Measures

When handling **AZD5153 6-Hydroxy-2-naphthoic acid**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the required PPE.

Protection Type	Equipment	Standard/Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield. [1] [2]	Conforming to EN 166 (EU) or NIOSH (US). [1]
Skin Protection	Fire/flammable resistant and impervious clothing; protective gloves. [1] [2]	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374. [1]
Respiratory Protection	A full-face respirator is necessary if exposure limits are exceeded or irritation occurs. [1] Use a NIOSH/MSHA approved respirator. [3]	29 CFR 1910.134: Respiratory Protection. [2]
Foot Protection	Safety shoes. [2]	29 CFR 1910.136: Foot Protection. [2]

Operational Handling Plan

Safe handling practices are critical to prevent contamination and accidental exposure.

Engineering Controls:

- Work in a well-ventilated area.[\[1\]](#)[\[2\]](#)
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.[\[2\]](#)[\[4\]](#)

Handling Procedures:

- Preparation: Before handling, ensure all required PPE is worn correctly. Avoid contact with skin and eyes.[\[1\]](#)[\[2\]](#)
- Dispensing: Avoid the formation of dust and aerosols.[\[1\]](#) Use non-sparking tools to prevent ignition.[\[1\]](#)

- General Hygiene: Do not eat, drink, or smoke in the handling area.[1][2] Wash hands thoroughly after handling the substance.[1][2]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- Keep away from foodstuff containers and incompatible materials such as strong oxidizing agents.[1][4]

Disposal Plan

Proper disposal of **AZD5153 6-Hydroxy-2-naphthoic acid** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1] Do not flush into surface water or a sanitary sewer system.[3]
- Contaminated PPE: Contaminated disposable items, such as gloves, should be placed in a designated hazardous waste container.
- Empty Containers: Triple rinse empty containers with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste. After rinsing, deface the label before disposal.

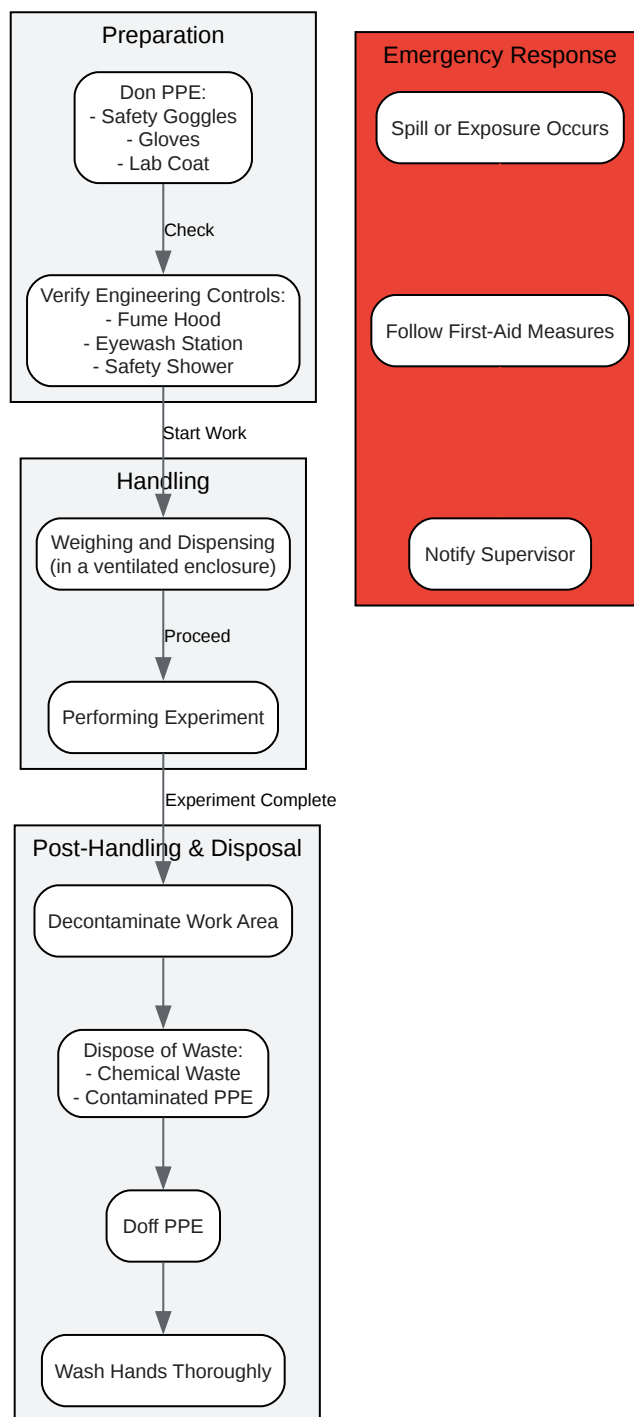
Emergency Procedures

In case of accidental exposure, follow these first-aid measures immediately.

Exposure Route	First-Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention. [1] [2] [4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. [1] [2] Seek medical attention if irritation persists. [2] [3]
Eye Contact	Immediately rinse with water for at least 15 minutes, removing contact lenses if present and easy to do. [1] [2] Seek immediate medical attention. [1] [2]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. [1] [2] Call a doctor or Poison Control Center immediately. [1]

Spill Management: In the event of a spill, evacuate personnel from the area.[\[1\]](#) Avoid dust formation and breathing vapors.[\[1\]](#) Wear appropriate PPE, including chemical-impermeable gloves, during cleanup.[\[1\]](#) Sweep up the spilled material and place it into a suitable container for disposal.[\[4\]](#)

Workflow for Handling AZD5153 6-Hydroxy-2-naphthoic Acid

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Caption: Logical workflow for the safe handling of AZD5153.

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